

# Npc-567 experimental variability and controls

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Npc-567

Cat. No.: B1679998

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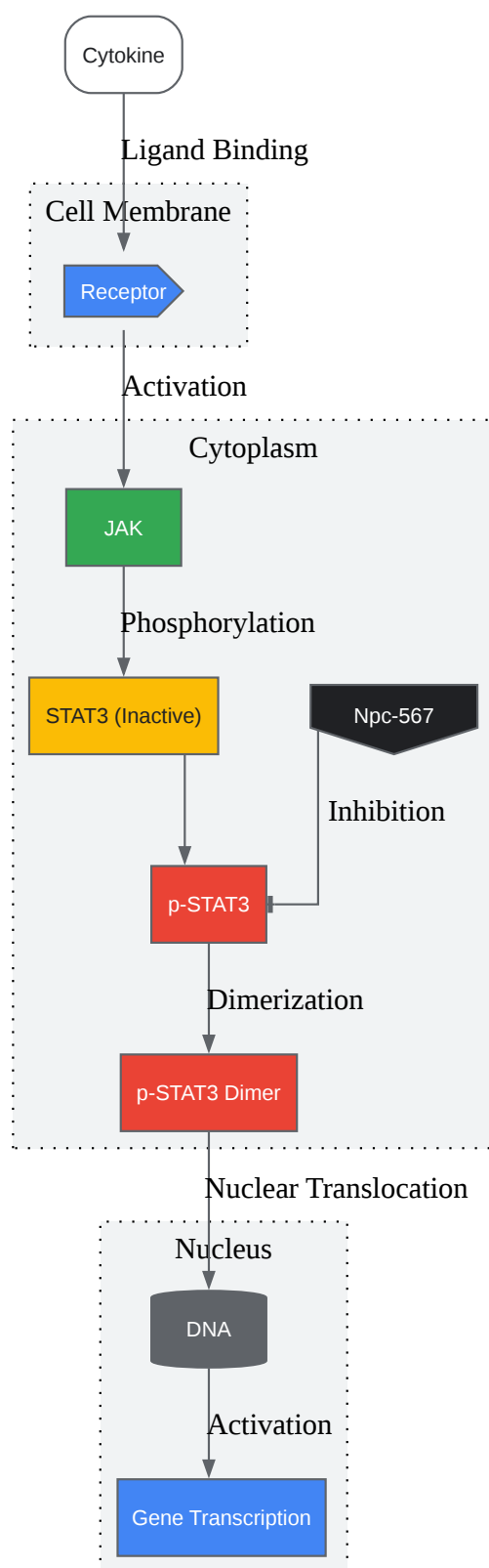
## Technical Support Center: Npc-567

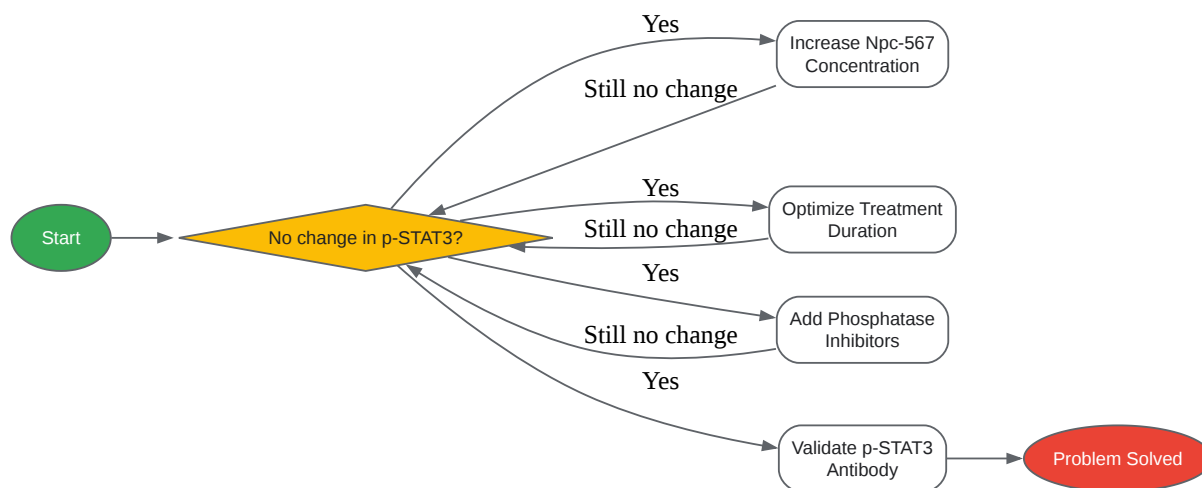
Welcome to the technical support center for **Npc-567**. This resource provides troubleshooting guidance and answers to frequently asked questions to help you achieve consistent and reliable results in your experiments.

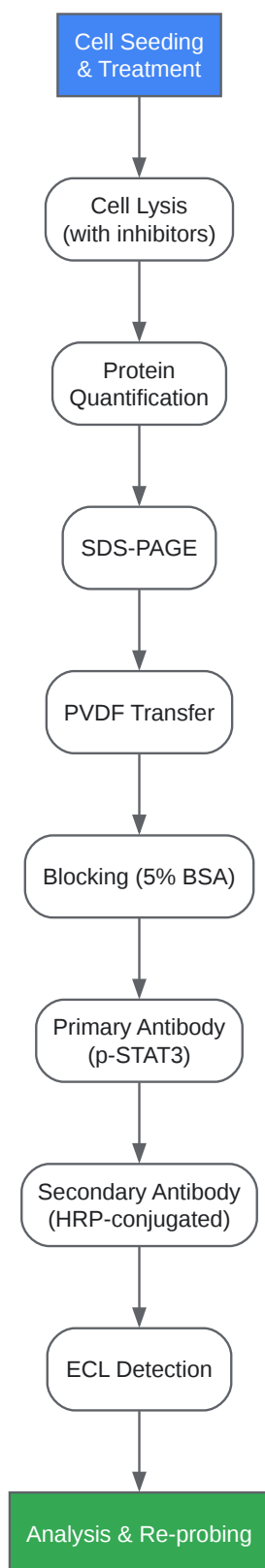
## Frequently Asked Questions (FAQs)

1. What is the mechanism of action for **Npc-567**?

**Npc-567** is a potent and selective small molecule inhibitor of the Signal Transducer and Activator of Transcription 3 (STAT3) protein. It functions by binding to the SH2 domain of STAT3, preventing its phosphorylation and subsequent dimerization. This, in turn, blocks its translocation to the nucleus and inhibits the transcription of STAT3 target genes.







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